

An In-depth Technical Guide to Indole-3-carboxaldehyde

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Compound of Interest

Compound Name: Indole-3-Carboxaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Indole-3-carboxaldehyde** (I3A), a pivotal molecule in various biological processes and a versatile precursor in synthetic chemistry. This document outlines its fundamental chemical properties, synthesis protocols, biological significance, and its emerging role in drug discovery and development.

Core Compound Identification

Identifier	Value
IUPAC Name	1H-indole-3-carbaldehyde[1]
CAS Number	487-89-8[2][3]
Other Names	3-Formylindole, Indole-3-aldehyde[2][4]

Physicochemical and Quantitative Data

Indole-3-carboxaldehyde is an off-white to light brown crystalline powder.[5][6] Its key quantitative properties are summarized below for ease of reference.

Property	Value	Source
Molecular Formula	C ₉ H ₇ NO	[1][3]
Molecular Weight	145.16 g/mol	[1]
Melting Point	193-198 °C	[2][7]
Boiling Point	307.00 °C	[6]
Density	1.22 g/cm ³	[6]
Solubility	Soluble in ethanol, DMSO, and other polar organic solvents.[2] [5][6] Insoluble in water.[2][6]	[2][5][6]

Synthesis and Production

The most common and established method for the synthesis of **Indole-3-carboxaldehyde** is the Vilsmeier-Haack reaction.[2][3] This reaction involves the formylation of indole using a Vilsmeier reagent, which is typically formed from a mixture of dimethylformamide (DMF) and phosphorus oxychloride (POCl₃).

Other reported synthetic routes include:

- Reimer-Tiemann reaction: Involves the reaction of indole with chloroform and a base, though it often results in lower yields for indole substrates.
- Grignard reaction: Utilizes an indole Grignard reagent (indolylmagnesium halide) which is then treated with a formylating agent.
- Formylation of Potassium Indole Salt: This method involves the reaction of the potassium salt of indole with carbon monoxide under high pressure and temperature.

Biological Significance and Signaling Pathways

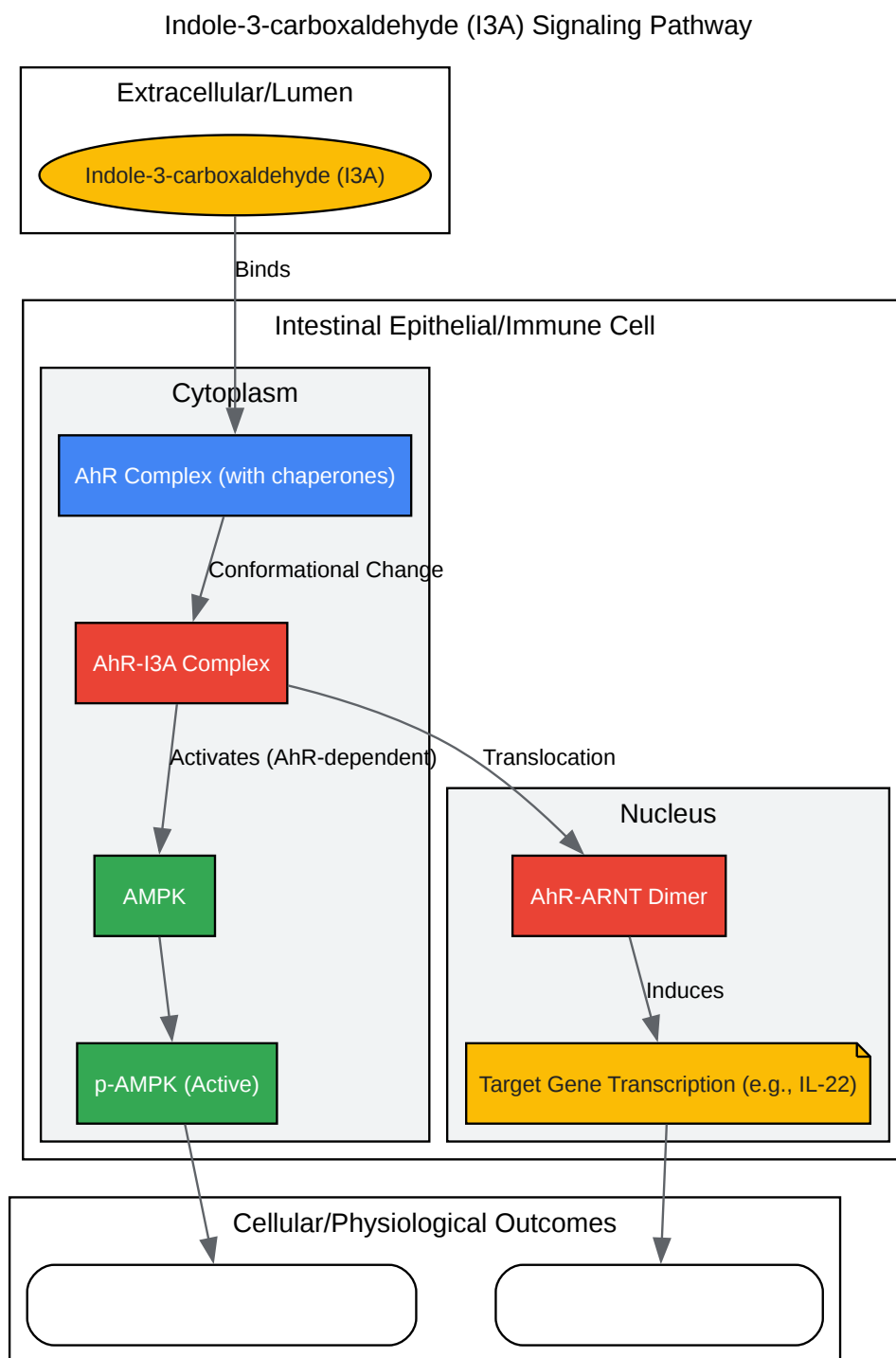
Indole-3-carboxaldehyde is a naturally occurring metabolite of tryptophan, produced by various species of gut microbiota, including those from the *Lactobacillus* genus.[8] It plays a

significant role as a signaling molecule, primarily through its interaction with the Aryl Hydrocarbon Receptor (AhR).[8][9][10]

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

Activation of the AhR by I3A initiates a cascade of events that modulate immune responses and intestinal barrier function. Upon binding, the AhR translocates to the nucleus, where it forms a heterodimer with the AhR Nuclear Translocator (ARNT). This complex then binds to specific DNA sequences, leading to the transcription of target genes.

A key outcome of I3A-mediated AhR activation in intestinal immune cells is the increased production of Interleukin-22 (IL-22), which enhances mucosal reactivity and barrier function.[8] Furthermore, I3A has been shown to enhance the intestinal barrier by activating AMP-activated protein kinase (AMPK) signaling in an AhR-dependent manner, which promotes autophagy and maintains mitochondrial homeostasis.[9]



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Caption: I3A activates the AhR, leading to nuclear translocation and gene transcription, and also promotes AMPK signaling.

Experimental Protocols

Synthesis of Indole-3-carboxaldehyde via Vilsmeier-Haack Reaction

This protocol is a generalized representation based on established procedures.

Materials:

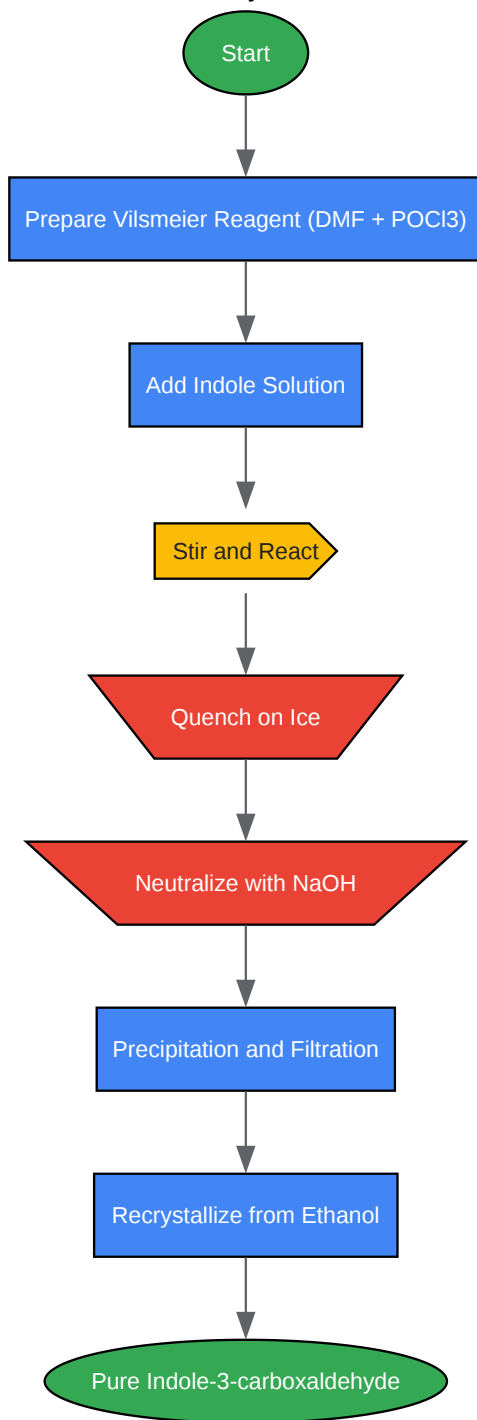
- Indole
- Anhydrous Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl_3)
- Sodium hydroxide (NaOH) solution
- Ice
- Ethanol (for recrystallization)

Procedure:

- A Vilsmeier reagent is prepared by slowly adding phosphorus oxychloride to anhydrous DMF in an ice bath, maintaining a low temperature.
- A solution of indole in anhydrous DMF is then added dropwise to the Vilsmeier reagent, again ensuring the temperature does not rise significantly.
- The reaction mixture is stirred, and the reaction is allowed to proceed.
- After the reaction is complete, the mixture is carefully poured onto crushed ice.
- The solution is then neutralized and made alkaline by the addition of a sodium hydroxide solution, which causes the product to precipitate.

- The precipitated solid is collected by filtration, washed with water, and dried.
- The crude product is then purified by recrystallization from ethanol to yield pure **Indole-3-carboxaldehyde**.

Vilsmeier-Haack Synthesis Workflow

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Caption: Workflow for the synthesis of **Indole-3-carboxaldehyde** using the Vilsmeier-Haack reaction.

In Vitro Antioxidant Activity Assays

The antioxidant potential of I3A and its derivatives can be evaluated using various in vitro models. Two common assays are:

- **DPPH (2,2-diphenyl-1-picrylhydrazyl) Free Radical Scavenging Assay:** This assay measures the ability of a compound to donate a hydrogen atom or electron to the stable DPPH radical, causing a color change that can be measured spectrophotometrically.
- **Microsomal Lipid Peroxidation (LPO) Assay:** This assay assesses the ability of a compound to inhibit the oxidative degradation of lipids in microsomes, which is often induced by agents like Fe^{2+} /ascorbate. The extent of peroxidation can be quantified by measuring the formation of thiobarbituric acid reactive substances (TBARS).

Applications in Research and Drug Development

Indole-3-carboxaldehyde is a valuable building block in medicinal chemistry and drug discovery due to its versatile reactivity and the established biological importance of the indole scaffold.

Key Application Areas:

- **Precursor for Pharmaceutical Agents:** It serves as a key intermediate in the synthesis of a wide range of bioactive molecules, including potential treatments for various diseases.^[11]^[12]^[13] Derivatives have shown promise as:
 - Anti-inflammatory agents^[12]
 - Anticancer and immunomodulatory agents^[14]
 - Antibacterial and antifungal agents^[12]^[14]
 - Antiviral agents (e.g., inhibitors of Dengue virus protease)^[14]
 - Analgesic and hypoglycemic agents^[14]

- **Research in Gut Health and Immunology:** As a key metabolite of the gut microbiota, I3A is extensively used in research to understand the complex interactions between the host immune system and commensal bacteria.[8][9][15] Studies often focus on its role in inflammatory bowel disease (IBD) and metabolic syndrome.[10]
- **Agrochemicals:** I3A is used in the formulation of plant growth regulators, leveraging its relationship to the natural plant hormone auxin (indole-3-acetic acid).[11]
- **Organic Synthesis:** Its aldehyde group allows for a variety of chemical transformations, such as Schiff base condensations, Knoevenagel condensations, and the construction of more complex heterocyclic systems.[12][16]

This guide provides a foundational understanding of **Indole-3-carboxaldehyde** for professionals in the scientific community. Its multifaceted nature as a biological signaling molecule and a synthetic intermediate ensures its continued importance in advancing research and therapeutic development.

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References

- 1. Indole-3-Carboxaldehyde | C₉H₇NO | CID 10256 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Indole-3-carboxaldehyde | 487-89-8 [chemicalbook.com]
- 3. Synthesis of Substituted Indole-3-carboxaldehyde Derivatives [sioc-journal.cn]
- 4. The Biosynthetic Pathway of Indole-3-Carbaldehyde and Indole-3-Carboxylic Acid Derivatives in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. apexbt.com [apexbt.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Indole-3-carboxaldehyde 97 487-89-8 [sigmaaldrich.com]
- 8. Indole-3-carbaldehyde - Wikipedia [en.wikipedia.org]

- 9. Gut microbiota-derived tryptophan metabolite indole-3-carboxaldehyde enhances intestinal barrier function via AhR/AMPK signaling activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Enteric formulated indole-3-carboxaldehyde targets the aryl hydrocarbon receptor for protection in a murine model of metabolic syndrome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. chemimpex.com [chemimpex.com]
- 12. New Insights into the Modifications and Bioactivities of Indole-3- Carboxaldehyde and its Derivatives as a Potential Scaffold for Drug Design: A Mini-Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. nbinno.com [nbinno.com]
- 14. Indole-3-carboxaldehyde 97 487-89-8 [sigmaaldrich.com]
- 15. researchgate.net [researchgate.net]
- 16. Indole-3-carboxaldehyde | High-Purity Building Block [benchchem.com]
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